

A Comparative Analysis of the Thermal Stability of Barium Carbonate and Strontium Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium carbonate

Cat. No.: B7798742

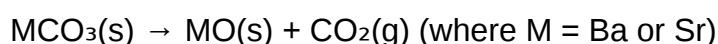
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[City, State] – [Date] – A comprehensive comparative guide on the thermal stability of **barium carbonate** (BaCO_3) and strontium carbonate (SrCO_3) has been compiled for researchers, scientists, and professionals in drug development. This guide provides a detailed analysis of their thermal decomposition properties, supported by experimental data and standardized protocols, to assist in the selection and application of these compounds in thermally sensitive processes.

The thermal stability of alkaline earth metal carbonates, a critical factor in various chemical and pharmaceutical applications, increases as one moves down the group in the periodic table. Consequently, **barium carbonate** exhibits greater thermal stability than strontium carbonate. This difference is primarily attributed to the polarizing power of the metal cation. The larger barium ion has a lower charge density and thus a weaker polarizing effect on the carbonate anion, resulting in a more stable compound that requires higher temperatures to decompose.^[1]
^[2]

The thermal decomposition for both carbonates follows the same general reaction, yielding the corresponding metal oxide and carbon dioxide gas:



Quantitative Thermal Analysis

Thermogravimetric analysis (TGA) and differential thermal analysis (DTA) are pivotal in quantifying the thermal stability of these carbonates. TGA precisely measures the change in mass of a sample as a function of temperature, indicating the onset and completion of decomposition. The following table summarizes the key thermal properties of barium and strontium carbonate.

Property	Barium Carbonate (BaCO ₃)	Strontium Carbonate (SrCO ₃)
Molar Mass	197.34 g/mol	147.63 g/mol
Decomposition Temperature Range	800–1300 °C	924–1233 °C
Phase Transition (α → β)	1073–1093 K (800-820 °C)	~1173 K (~900 °C)
Phase Transition (β → γ)	1233–1253 K (960-980 °C)	N/A

Note: Decomposition temperatures can vary based on experimental conditions such as heating rate and atmospheric composition.[\[3\]](#)[\[4\]](#)

Logical Workflow for Comparative Thermal Stability Analysis

The following diagram illustrates the logical workflow for a comparative study of the thermal stability of barium and strontium carbonate.

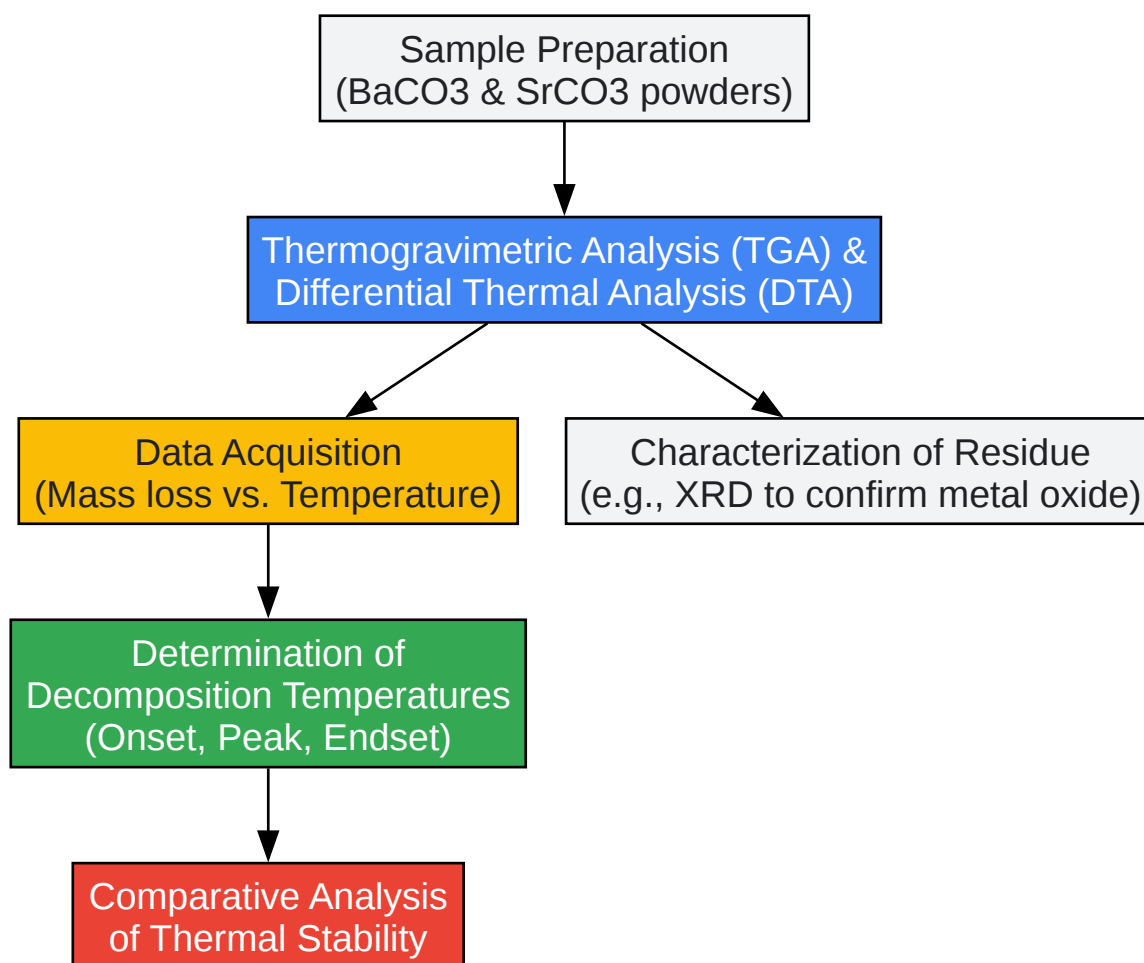


Diagram 1: Workflow for Comparative Thermal Stability Analysis

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- To cite this document: BenchChem. [A Comparative Analysis of the Thermal Stability of Barium Carbonate and Strontium Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7798742#comparative-study-of-barium-carbonate-and-strontium-carbonate-thermal-stability]

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